

# Spectroscopic data (NMR, IR, Mass Spec) for sulfonamide compounds

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## Compound of Interest

**Compound Name:** 4-Nitro-N-(4-sulfamoylphenyl)benzene-1-sulfonamide

**CAS No.:** 7478-00-4

**Cat. No.:** B14168999

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## The Sulfonamide Signature: A Multi-Modal Spectroscopic Guide

### Executive Summary & Strategic Workflow

The sulfonamide moiety (

) is a pharmacophore of immense historical and modern significance, serving as the core of antibiotics (sulfamethoxazole), diuretics (furosemide), and anti-diabetics (glibenclamide).

Characterizing this group requires a specific strategic approach because the sulfonamide proton is labile, the sulfur atom introduces unique isotopic patterns, and the sulfonyl group exerts strong electron-withdrawing effects.

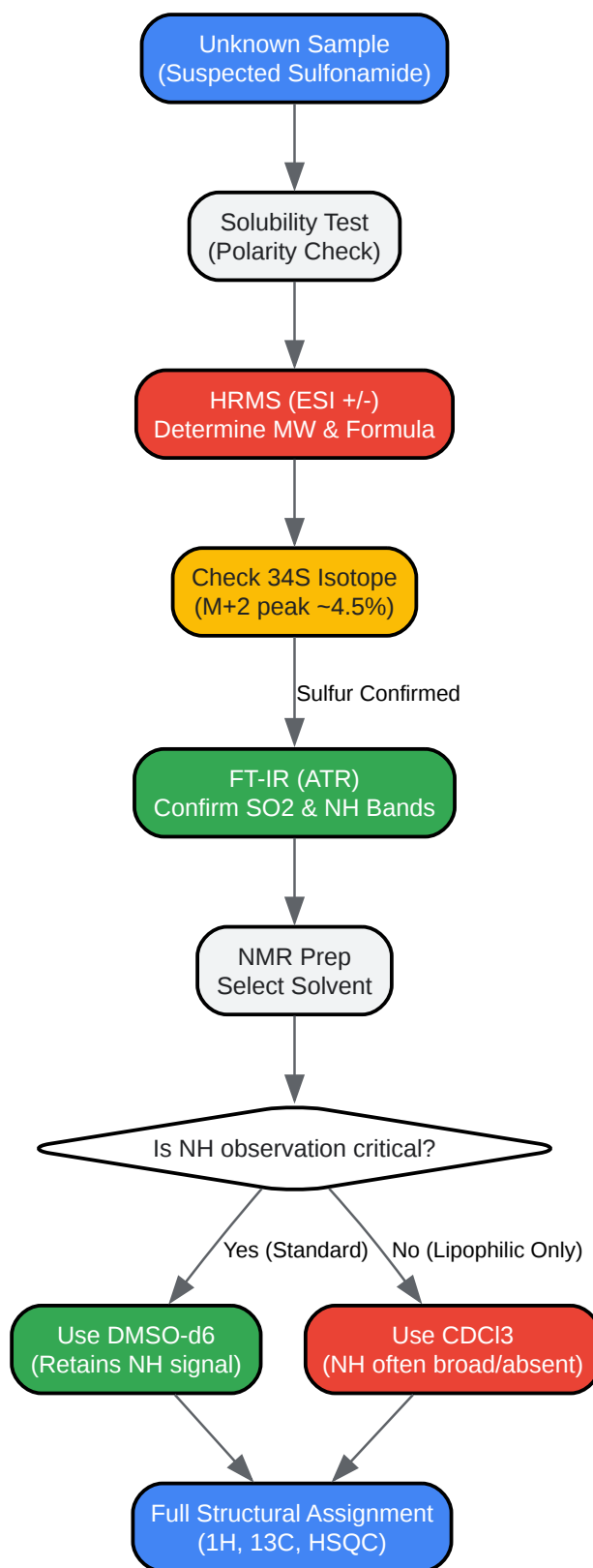
### The "Triangulation" Strategy

To ensure scientific integrity, we do not rely on a single technique. We use a triangulation strategy where:

- Mass Spectrometry (MS) confirms the molecular formula and sulfur presence via isotopic abundance.
- Infrared (IR) validates the functional group status (oxidation state).
- NMR maps the carbon skeleton and confirms the N-H connectivity (crucially dependent on solvent choice).

## Diagram 1: Integrated Structural Elucidation Workflow

The following decision tree outlines the logical progression for analyzing an unknown sulfonamide candidate.



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Caption: Logical workflow for the spectroscopic validation of sulfonamide compounds, prioritizing solvent selection for NMR.

## Mass Spectrometry: The Gatekeeper

Mass spectrometry is the first line of defense. It provides two critical pieces of data: the molecular weight and the "Sulfur Flag."

### Ionization and Isotopic Pattern

Sulfonamides generally ionize well in Electrospray Ionization (ESI) modes.

- Positive Mode ( $+$ ): Forms  $[M+H]^+$ . Preferred for basic sulfonamides (e.g., those with heterocyclic amines).
- Negative Mode ( $-$ ): Forms  $[M-H]^-$ . The sulfonamide N-H proton is acidic ( $pK_a \approx 10$ ), making this mode highly sensitive and often cleaner than positive mode.

The Sulfur Flag ( $M+2$ )

): Sulfur has a significant natural stable isotope,  $^{34}\text{S}$  (4.21% abundance). In a mono-sulfonamide, look for an  $M+2$  peak with approximately 4-5% relative intensity compared to the molecular ion. This is a definitive check against amides ( $-\text{C}(=\text{O})\text{NH}_2$ ) which lack this pattern.

### Fragmentation Pathways

Sulfonamides exhibit characteristic cleavage patterns useful for structural confirmation. The S-N bond is the weakest link in high-energy collisions.

Common Fragments:

- : Extrusion of sulfur dioxide.

- Sulfanilyl Ion (

156): For sulfanilamide derivatives, the cleavage often leaves the

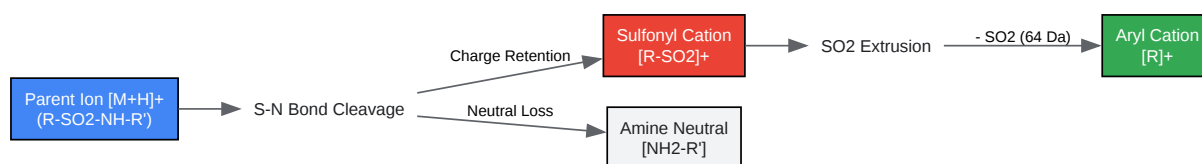
-aminobenzenesulfonyl moiety intact.

- Aniline Fragment (

92): Further degradation of the sulfanilyl ion.

## Diagram 2: Common Fragmentation Pathway (ESI+)

The following diagram illustrates the fragmentation of a generic benzenesulfonamide derivative.



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Caption: Primary fragmentation pathway showing S-N cleavage followed by sulfur dioxide extrusion.

## Infrared Spectroscopy (IR): The Fingerprint

While NMR gives the skeleton, IR confirms the oxidation state of the sulfur. The sulfonyl group ( ) is a rigid dipole that produces two intense, diagnostic bands.

Protocol:

- Method: ATR (Attenuated Total Reflectance) is preferred over KBr pellets to avoid moisture interference (which masks N-H bands).

- Sample State: Solid state is ideal; solution IR can obscure regions due to solvent absorption.

## Key Diagnostic Bands Table

| Functional Group | Vibration Mode     | Wavenumber ( ) | Intensity | Notes                                                |
|------------------|--------------------|----------------|-----------|------------------------------------------------------|
| Sulfonyl ( )     | Asymmetric Stretch | 1330 – 1370    | Strong    | Highly diagnostic; rarely obscured.                  |
| Sulfonyl ( )     | Symmetric Stretch  | 1140 – 1180    | Strong    | Paired with the asymmetric band. <a href="#">[1]</a> |
| Sulfonamide N-H  | Stretching         | 3200 – 3350    | Medium    | Sharp band. Lower frequency than amides.             |
| S-N              | Stretching         | ~900 – 950     | Weak/Med  | Often difficult to assign definitively.              |
| C=C (Aromatic)   | Stretching         | 1580 – 1600    | Variable  | Confirms aromatic ring attachment.                   |

Expert Insight: If you see the carbonyl band (~1650-1690

), you likely have a sulfonamide-carbonyl impurity or a mixed functionality. Pure sulfonamides lack C=O bands.

## NMR Spectroscopy: The Architectural Blueprint

NMR is the definitive tool for structural assignment. However, sulfonamides present a specific challenge: Solvent-Dependent Proton Exchange.

### The Solvent Dilemma: vs. DMSO- [\[2\]](#)[\[3\]](#)

- Chloroform-

(

):

- Pros: Good solubility for lipophilic derivatives.
- Cons: The acidic sulfonamide N-H proton often exchanges with trace water or undergoes quadrupole broadening (due to

), appearing as a broad hump or disappearing entirely.

- DMSO-

(Recommended):

- Pros: Strong hydrogen bond acceptor.<sup>[2]</sup> It "locks" the N-H proton in place, usually resulting in a sharp singlet between 9.0 – 11.0 ppm.
- Cons: High boiling point, difficult to recover sample.

Directive: Always start with DMSO-

for full characterization to ensure the N-H proton is visible and integrates correctly.

**Chemical Shift Data (ngcontent-ng-c567981813=""  
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inserted"> and )<sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup><sup>[6]</sup>  
Proton (**

## **) NMR Characteristics**

The sulfonyl group is strongly electron-withdrawing (deshielding).

- Ortho-Protons: Protons on the aromatic ring ortho to the  
group are significantly deshielded, typically appearing at 7.6 – 8.0 ppm.
- N-H Proton: In DMSO-

, this appears as a singlet at 9.5 – 11.5 ppm. If the nitrogen is substituted (secondary sulfonamide), this integrates to 1H.

**Carbon** (ngcontent-ng-c567981813="" \_nghost-ng-c1980439775="" class="inline ng-star-inserted">

## ) NMR Characteristics[2][3][4][5][6][7]

- C-S Carbon: The ipso-carbon attached to the sulfur is deshielded but often less intense due to long relaxation times. Range: 130 – 145 ppm.
- C-N Carbon (if aniline type): The carbon attached to the amine (in sulfanilamides) is deshielded by the nitrogen lone pair. Range: 150 – 155 ppm.

## Case Study: Sulfamethoxazole

To synthesize these concepts, we analyze Sulfamethoxazole (SMX), a classic sulfonamide antibiotic.

Structure: 4-amino-N-(5-methylisoxazol-3-yl)benzenesulfonamide.

## Experimental Data Summary



| Technique | Observation      | Assignment                        |
|-----------|------------------|-----------------------------------|
| MS (ESI+) | 254.0 ( )        | Molecular Ion (MW 253.28)         |
| MS (Frag) | 156.0, 92.0      | Sulfanilyl cation, Aniline cation |
| IR (ATR)  | 1350, 1160       | Asym/Sym Stretch                  |
| IR (ATR)  | 3300, 3370       | Primary Amine ( ) Stretch         |
| NMR       | 11.2 ppm (s, 1H) | Sulfonamide NH (in DMSO- )        |
| NMR       | 7.6 ppm (d, 2H)  | Ar-H ortho to                     |
| NMR       | 6.6 ppm (d, 2H)  | Ar-H ortho to                     |
| NMR       | 2.3 ppm (s, 3H)  | Methyl group on isoxazole         |

Interpretation: The presence of the

156 fragment confirms the sulfanilyl core. The IR bands at 1350/1160 confirm the sulfonyl group. The NMR in DMSO-

clearly resolves the acidic sulfonamide proton at 11.2 ppm, which would likely be invisible in .

## References

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